

Technical Support Center: 1 α ,24,25-Trihydroxy Vitamin D2 Powder

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Compound of Interest

Compound Name: 1 α , 24, 25-Trihydroxy VD2

Cat. No.: B15544773

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and handling of 1 α ,24,25-Trihydroxy Vitamin D2 powder.

Frequently Asked Questions (FAQs)

1. What is the proper way to store 1 α ,24,25-Trihydroxy VD2 powder?

For long-term storage, the powder should be kept at -20°C, protected from light, and stored under an inert gas like nitrogen.^[1] For short-term storage, 2-8°C is acceptable.^[2]

2. How should I store stock solutions of 1 α ,24,25-Trihydroxy VD2?

Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[3] For long-term storage, store at -80°C, where it is stable for up to 6 months.^[3] For short-term storage, -20°C is suitable for up to one month.^[3] Always protect solutions from light.

3. What is the recommended solvent for dissolving 1 α ,24,25-Trihydroxy VD2 powder?

1 α ,24,25-Trihydroxy VD2 is soluble in dimethyl sulfoxide (DMSO).^[4]^[5] It is sparingly soluble in ethanol, methanol, ethyl acetate, and tetrahydrofuran. The compound is considered practically insoluble in water.

4. How can I improve the solubility of 1 α ,24,25-Trihydroxy VD2 in DMSO?

To enhance solubility, you can warm the solution to 37°C and use an ultrasonic bath.^[6] Using freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.^[3]

5. What are the general safety precautions for handling 1 α ,24,25-Trihydroxy VD2 powder?

It is recommended to handle the powder in a well-ventilated area.^[2] Avoid breathing dust.^[3] Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.^[2] Avoid contact with skin and eyes.^[2]^[3] Wash hands thoroughly after handling.^[2]

Troubleshooting Guides

This section addresses common issues that may arise during experiments involving 1 α ,24,25-Trihydroxy VD2.

Problem	Possible Cause	Troubleshooting Steps
Powder is difficult to dissolve.	- Inappropriate solvent.- Low-quality or old solvent.- Compound has degraded.	- Ensure you are using a recommended solvent like DMSO.- Use fresh, high-purity, anhydrous solvent.- To aid dissolution, gently warm the solution and use sonication. [6]
Precipitate forms in the stock solution during storage.	- Solvent has absorbed water.- Improper storage temperature.- Supersaturated solution.	- Use anhydrous DMSO and store with a desiccant.- Ensure storage at -20°C or -80°C in tightly sealed vials.- If the solution was warmed to dissolve, it might precipitate upon cooling. Try preparing a slightly less concentrated stock solution.
Inconsistent or unexpected experimental results.	- Degradation of the compound.- Inaccurate concentration of the stock solution.- Repeated freeze-thaw cycles of the stock solution.	- Protect the powder and solutions from light and air.- Prepare fresh stock solutions regularly.- Aliquot stock solutions into single-use volumes to avoid freeze-thaw cycles. [3]
Low cell viability in cell culture experiments.	- High concentration of DMSO in the final culture medium.- Cytotoxicity of the compound at high concentrations.	- Ensure the final concentration of DMSO in your cell culture medium is low (typically <0.5%) and run a vehicle control.- Perform a dose-response experiment to determine the optimal non-toxic concentration range for your cell line.

Data Presentation

Storage Conditions

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	Long-term	Protect from light, store under nitrogen[1]
Powder	2-8°C	Short-term	Protect from light[2]
Stock Solution	-80°C	Up to 6 months	Aliquot, protect from light[3]
Stock Solution	-20°C	Up to 1 month	Aliquot, protect from light[3]

Solubility Data

The following table provides solubility data for Vitamin D3, a structurally similar compound, to serve as a reference. The solubility of 1 α ,24,25-Trihydroxy VD2 is expected to be comparable.

Solvent	Solubility at 298.2 K (25°C)	Classification
Water	1.03×10^{-6} (Mole Fraction)	Practically Insoluble[7]
DMSO	7.23×10^{-3} (Mole Fraction)	Sparingly Soluble[7]
Ethanol	1.77×10^{-1} (Mole Fraction)	Very Soluble[7]
Methanol	Lower than Ethanol	-
Ethyl Acetate	1.95×10^{-1} (Mole Fraction)	Very Soluble[7]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Materials: 1 α ,24,25-Trihydroxy VD2 powder, anhydrous DMSO, sterile microcentrifuge tubes.

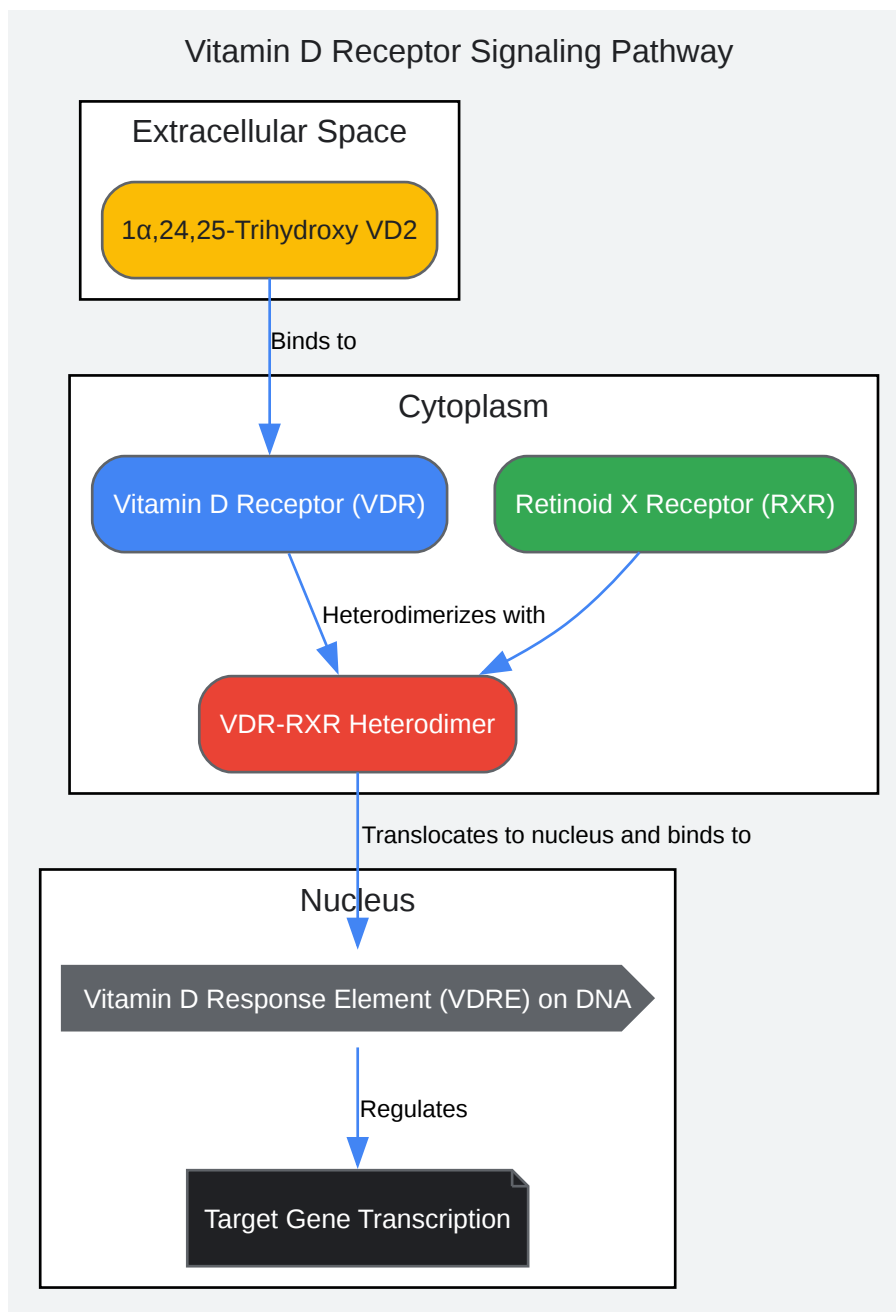
- Procedure:
 1. Allow the vial of 1 α ,24,25-Trihydroxy VD2 powder to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out the desired amount of powder in a sterile microcentrifuge tube. For 1 mg of powder (Molecular Weight: 444.65 g/mol), you will need 224.9 μ L of DMSO to make a 10 mM stock solution.
 3. Add the calculated volume of anhydrous DMSO to the powder.
 4. Vortex the tube to mix. If the powder does not dissolve completely, warm the solution to 37°C and sonicate for a short period.
 5. Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes.
 6. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

General Protocol for Cell Culture Treatment

- Materials: Prepared stock solution of 1 α ,24,25-Trihydroxy VD2, cell culture medium appropriate for your cell line, sterile serological pipettes and pipette tips.
- Procedure:
 1. Thaw an aliquot of the 1 α ,24,25-Trihydroxy VD2 stock solution at room temperature.
 2. Dilute the stock solution to the desired final concentration in your cell culture medium. It is recommended to perform serial dilutions.
 3. Ensure the final concentration of the solvent (e.g., DMSO) in the medium is consistent across all treatments, including the vehicle control, and is at a non-toxic level for your cells.
 4. Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of 1 α ,24,25-Trihydroxy VD2 or the vehicle control.
 5. Incubate the cells for the desired experimental duration.

Visualizations

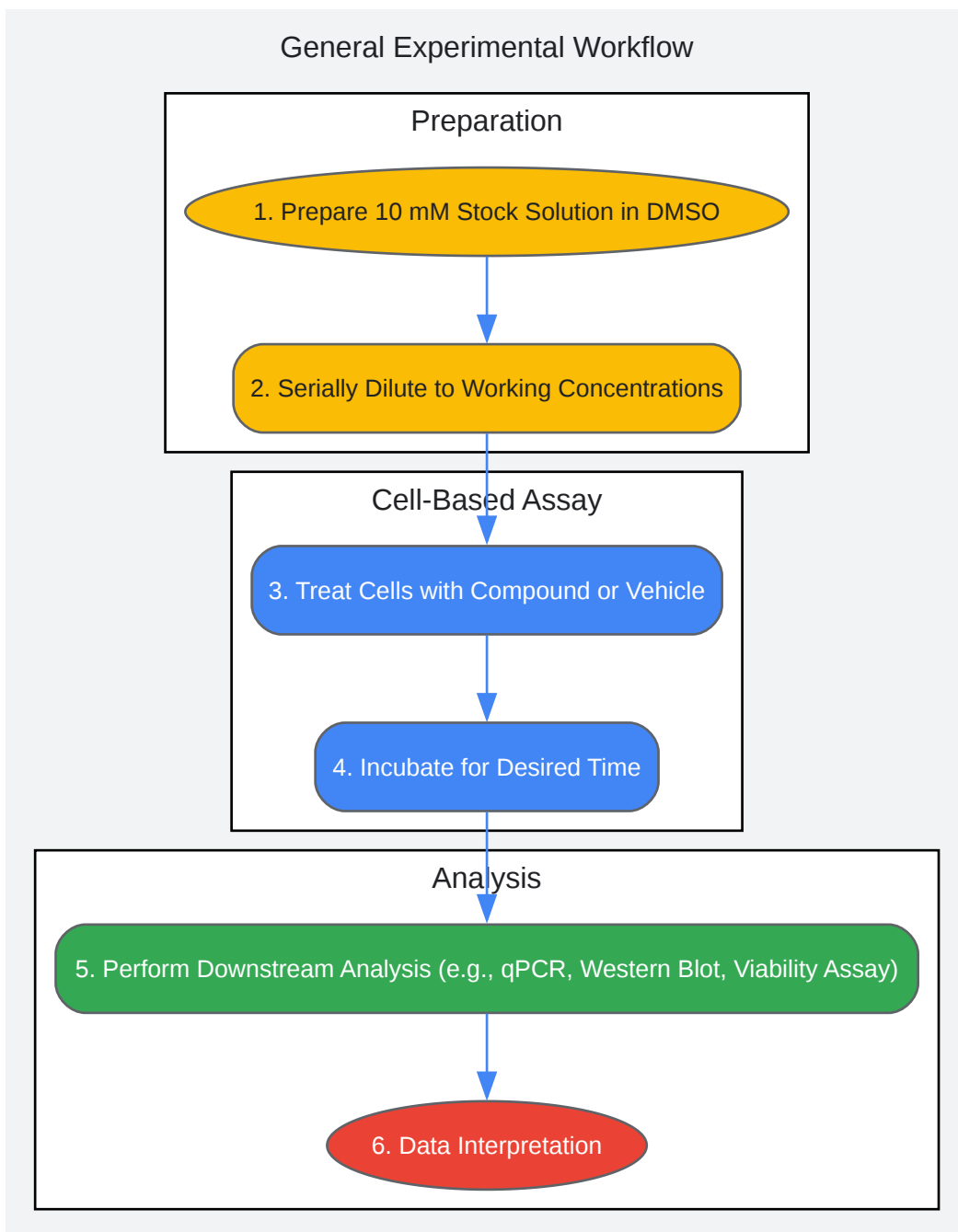
Signaling Pathway



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Caption: Vitamin D Receptor (VDR) signaling pathway activated by 1α,24,25-Trihydroxy VD2.

Experimental Workflow



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Caption: A general workflow for in vitro experiments using 1 α ,24,25-Trihydroxy VD2.

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